

Technical Support Center: Ignitability Testing of Explosive & Highly Reactive Samples

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Compound of Interest

Compound Name: **IGNITABILITY**

Cat. No.: **B1175610**

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This guide provides researchers, scientists, and drug development professionals with essential information for safely handling explosive or highly reactive samples during **ignitability** tests.

Frequently Asked Questions (FAQs)

Q1: What is the first step before performing an **ignitability** test on an unknown sample?

A1: Before any **ignitability** test, a preliminary screening must be conducted to determine if the material is explosive or extremely flammable.[1][2][3] This is a critical safety measure. Use a very small amount of the sample, typically 1 gram or less, for this initial check.[2] If the sample shows any signs of explosivity or extreme flammability, you should not proceed with the standard **ignitability** test.[1][2]

Q2: My sample ignited instantaneously during the preliminary screening. What should I do?

A2: If the sample ignites immediately upon application of the ignition source, it is considered highly reactive. Do not proceed with further **ignitability** testing using standard methods. The material should be treated as a potential explosive and handled with extreme caution. Specialized testing by personnel experienced with energetic materials may be required.[4]

Q3: The burning rate of my sample seems to vary between tests. What could be the cause?

A3: Inconsistent burning rates can be attributed to several factors:

- Variations in Airflow: The rate of airflow in the fume hood can significantly affect the burning rate. An airflow that is too high can distort the flame and slow down horizontal propagation. [2] It is crucial to maintain a consistent and documented airflow rate for all tests, ideally between 0.7 and 1 meter per second.[2]
- Inconsistent Particle Size: The particle size of the sample can impact both the burning rate and the ease of ignition. Ensure that the particle size distribution is consistent across all replicate tests.[2]
- Variable Moisture Content: Samples that can absorb moisture from the air should be tested as quickly as possible after being removed from their container to prevent variations in moisture content.[2]
- Temperature Fluctuations: For some materials, the initial temperature can affect the burning rate. All tests should be conducted at a consistent ambient laboratory temperature.[2]

Q4: What are the criteria for a positive result in a burning rate test for a non-metallic solid waste?

A4: According to Department of Transportation (DOT) regulations, a non-metallic solid waste is considered to have a positive result for **ignitability** if the burning rate is more than 2.2 mm/sec. This corresponds to a burn time of less than 45 seconds over a 100 mm distance.[2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Sample will not ignite.	Insufficient flame temperature.	Ensure the Bunsen burner flame temperature is at least 1000°C. [1]
Sample is too moist.	Test the sample as soon as it is removed from its container to minimize moisture absorption. [2]	
Incorrect application of ignition source.	Apply the tip of the flame to one end of the sample strip until it ignites or for the maximum specified duration (e.g., 2 minutes for non-metallic wastes). [1]	
Inconsistent burn propagation.	Non-uniform sample packing.	Ensure the sample is formed into an unbroken strip of consistent dimensions (e.g., 250 mm long x 20 mm wide x 10 mm high). [1] [2]
Airflow is not laminar or is obstructed.	Place the sample in an area of the fume hood with laminar airflow and ensure there are no obstructions. [1]	
Explosive or violent reaction during test.	The sample is an energetic material.	IMMEDIATELY STOP THE TEST. Evacuate the area and consult with safety personnel. Do not attempt further testing without a thorough hazard assessment and specialized equipment. [2]

Experimental Protocols

Preliminary Screening for Explosivity

Objective: To determine if a sample is explosive or extremely flammable before proceeding with standard **ignitability** testing.

Materials:

- Small quantity of the test sample (≤ 1 g)[[2](#)]
- Non-combustible, impervious ceramic tile[[1](#)][[2](#)]
- Bunsen burner or other suitable ignition source[[1](#)]
- Fume hood[[2](#)]
- Protective personal equipment (safety glasses, lab coat, gloves)[[2](#)]

Procedure:

- Place a small amount of the sample (1 gram or less) on a clean ceramic tile inside a fume hood.
- Ensure the fume hood sash is lowered to a safe working height.
- Carefully apply the ignition source to the edge of the sample.
- Observe the sample's reaction from a safe distance.
- If the sample detonates, deflagrates, or burns violently, it is considered explosive or extremely flammable. DO NOT PROCEED with further **ignitability** testing.[[1](#)][[2](#)]
- If no reaction or only slow combustion is observed, you may proceed to the main **ignitability** test.

UN N.1 Test for Readily Combustible Solids (Burning Rate Test)

Objective: To determine the burning rate of a solid substance. This is a simplified version of the test described in the UN Manual of Tests and Criteria.

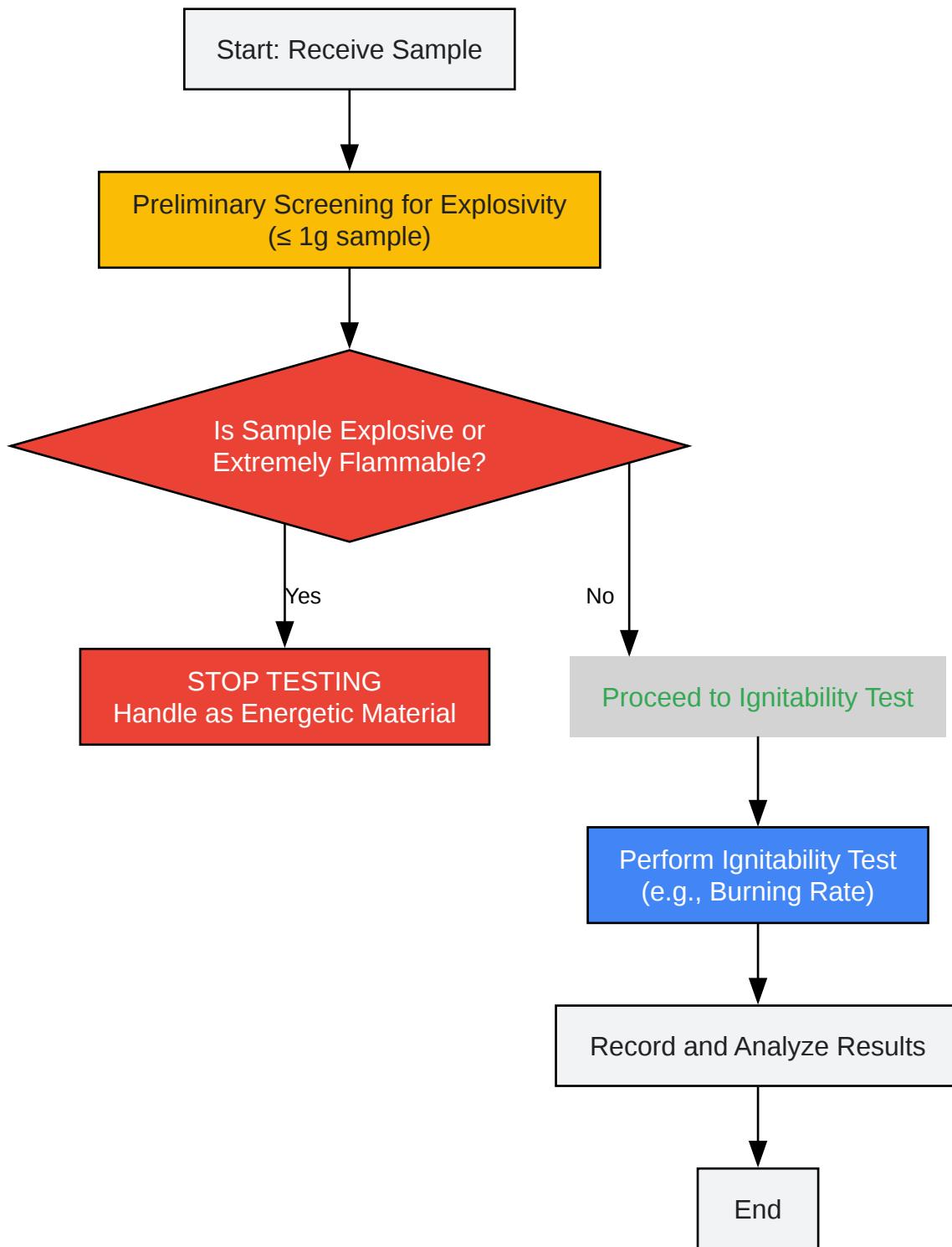
Materials:

- Test sample
- Mold for forming the sample strip (e.g., 250 mm long with a triangular cross-section)[1]
- Non-combustible, impervious ceramic tile with markings at 80 mm and 180 mm from the start of the 100 mm timing zone.[1]
- Bunsen burner with a flame temperature of at least 1000°C[1]
- Stopwatch[1]
- Fume hood with controlled airflow[2]
- Anemometer to measure airflow[1]

Procedure:

- Prepare the sample by forming it into an unbroken strip 250 mm long using the mold on the ceramic tile.[1][2]
- Place the prepared sample in a fume hood with a measured and controlled airflow (approximately 0.7 m/s).[1]
- Ignite one end of the sample strip with the Bunsen burner.
- Start the stopwatch when the flame front reaches the 80 mm mark.
- Stop the stopwatch when the flame front reaches the 180 mm mark.
- Record the time in seconds.
- Calculate the burning rate by dividing the distance (100 mm) by the recorded time.
- Repeat the test in triplicate and report the average burning rate.[2]

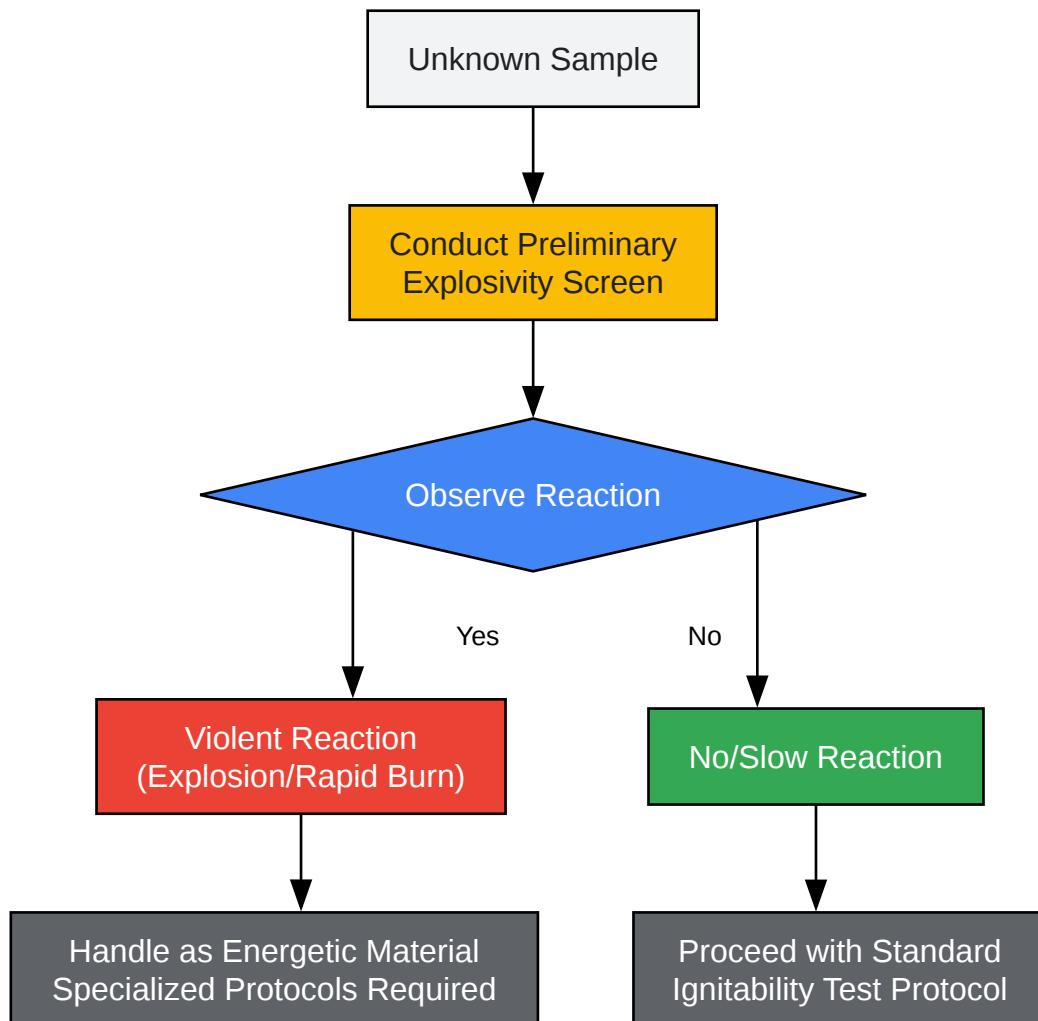
Logical Workflow for Ignitability Testing



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Caption: Workflow for the safe execution of **ignitability** tests.

Decision Pathway for Sample Handling



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Caption: Decision-making process for handling unknown samples.

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